

Personal protective equipment for handling Ethanesulfonic anhydride

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Compound of Interest

Compound Name: Ethanesulfonic anhydride

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Essential Safety and Handling Guide for Ethanesulfonic Anhydride

This guide provides critical safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **Ethanesulfonic Anhydride**. Adherence to these protocols is essential for ensuring laboratory safety.

Chemical Identifier:

- Name: **Ethanesulfonic anhydride**
- Synonyms: Ethylsulfonyl ethanesulfonate, Ethanesulfonic acid, anhydride
- CAS Number: 13223-06-8
- Molecular Formula: C₄H₁₀O₅S₂

Immediate Safety and Hazard Information

Ethanesulfonic anhydride is a corrosive chemical that reacts violently with water.^{[1][2]} It can cause severe skin burns and serious eye damage.^[3] Proper handling and storage are crucial to prevent accidents.

Hazard Classification	Description
Skin Corrosion/Irritation	Category 1: Causes severe skin burns.[3]
Serious Eye Damage	Category 1: Causes serious eye damage.[3]
Reactivity	Reacts violently with water.[1][2] Avoid exposure to moist air or water.[1]
Incompatible Materials	Strong oxidizing agents, strong bases, acids, and alcohols.[1][2][4]
Hazardous Combustion Products	May produce carbon oxides and sulfur oxides upon combustion.[1]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is critical when handling **Ethanesulfonic anhydride**. The following table summarizes the recommended PPE.

PPE Category	Specification	Citation
Eye/Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles that meet OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166. A face shield should be worn in addition to goggles when there is a splash hazard.	[5] [6] [7]
Hand Protection	Wear appropriate chemical-resistant protective gloves (e.g., nitrile, neoprene) to prevent skin exposure.	[5] [6]
Skin and Body Protection	Wear appropriate protective clothing to prevent skin exposure. A lab coat should be worn and kept buttoned.	[5] [6]
Respiratory Protection	Handle in a well-ventilated area, preferably a chemical fume hood. [4] [8] If exposure limits are exceeded or irritation is experienced, NIOSH/MSHA approved respiratory protection should be worn.	[5]

Operational Plan: Handling and Storage

Engineering Controls:

- Work in a well-ventilated area, such as a chemical fume hood.[\[4\]](#)
- Ensure that eyewash stations and safety showers are close to the workstation location.[\[1\]](#)

Handling Procedures:

- Before use, inspect all PPE for integrity.
- Handle **Ethanesulfonic anhydride** under an inert atmosphere if possible to avoid contact with moisture.[\[4\]](#)
- Keep the container tightly closed except during transfer.
- Avoid breathing dust, fume, gas, mist, vapors, or spray.[\[1\]](#)
- Wash hands and any exposed skin thoroughly after handling.[\[1\]](#)
- Do not eat, drink, or smoke when using this product.[\[9\]](#)
- Contaminated work clothing should not be allowed out of the workplace and should be washed before reuse.[\[1\]](#)

Storage:

- Store in a cool, dry, well-ventilated area away from incompatible substances.[\[1\]](#)[\[6\]](#)
- Keep containers tightly closed to protect from moisture.[\[1\]](#)
- Store in a corrosives area.[\[4\]](#)

Disposal Plan

Waste Disposal:

- Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, and national regulations.[\[1\]](#)[\[10\]](#)
- Do not let the product enter drains.[\[10\]](#)
- Leave chemicals in their original containers and do not mix with other waste.[\[10\]](#)
- Handle uncleaned containers as you would the product itself.[\[10\]](#)

Emergency Procedures: Spill and Exposure

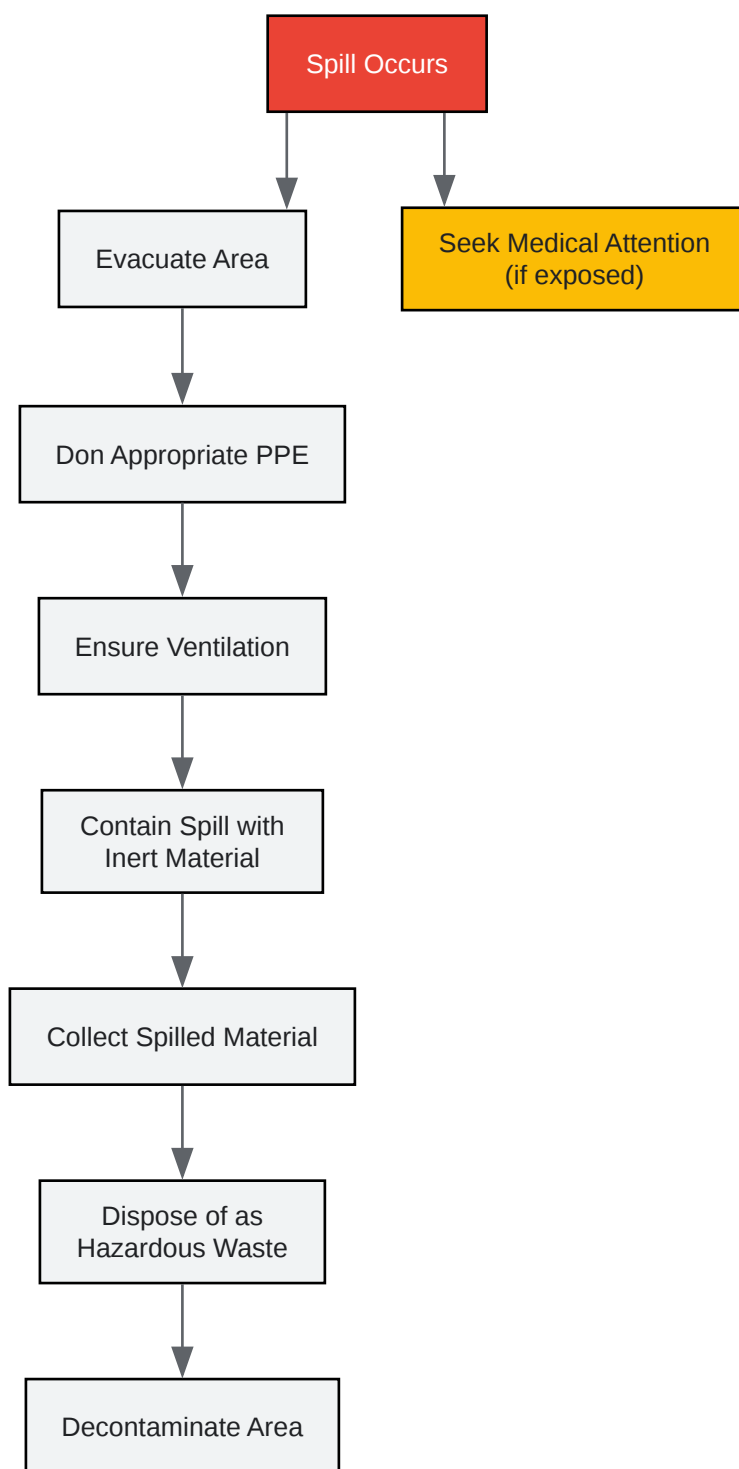
Spill Response:

- Evacuate: Immediately evacuate personnel from the spill area. Keep people away from and upwind of the spill/leak.[1][2]
- Ventilate: Ensure adequate ventilation.[5]
- Contain: Prevent further leakage or spillage if it is safe to do so. Cover the spill with an inert absorbent material (e.g., dry sand or earth) and shovel it into a suitable, closed container for disposal.[2] Do not use combustible materials, such as sawdust.
- Clean-up: After the material has been collected, clean the contaminated surface thoroughly. [5]
- Avoid Water: Do not expose the spill to water.[1][2]

First Aid Measures:

- General Advice: If you feel unwell, seek medical advice immediately and show the safety data sheet to the doctor in attendance.[4][9]
- Eye Contact: Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediate medical attention is required.[1]
- Skin Contact: Take off immediately all contaminated clothing. Rinse skin with water/shower for at least 15 minutes. Immediate medical attention is required.[1]
- Inhalation: Remove to fresh air. If not breathing, give artificial respiration. Call a physician immediately.[1][4]
- Ingestion: Rinse mouth. Do NOT induce vomiting. Call a physician immediately.[1][9]

Spill Response Workflow



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Caption: Workflow for handling an **Ethanesulfonic anhydride** spill.

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